

A Comprehensive Technical Guide to Calcium Bromide Dihydrate ($\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Calcium bromide dihydrate*

Cat. No.: *B1591935*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **Calcium Bromide Dihydrate** ($\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$), a compound of significant interest in various scientific and industrial applications, including pharmaceuticals and drilling fluids. This document summarizes key quantitative data, outlines experimental protocols for property determination, and presents a logical framework for understanding its characteristics.

Core Physical and Chemical Properties

Calcium Bromide Dihydrate is a hydrated form of calcium bromide, existing as a white crystalline powder.^[1] It is one of several hydrated forms, with the anhydrous (CaBr_2) and hexahydrate ($\text{CaBr}_2 \cdot 6\text{H}_2\text{O}$) forms also being common.^{[2][3]} The dihydrate is notable for its hygroscopic nature, readily absorbing moisture from the air.^[4]

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of both the dihydrate and anhydrous forms of calcium bromide for comparative purposes.

Table 1: Physical Properties of Calcium Bromide and its Dihydrate

Property	CaBr ₂ ·2H ₂ O	CaBr ₂ (Anhydrous)
Molar Mass	235.98 g/mol [3]	199.89 g/mol [2][3]
Appearance	White crystalline powder[1]	Hygroscopic colorless crystals with a sharp saline taste[3][5]
Melting Point	38 °C (dissolves in its own water of hydration)[1][6]	730 °C[2][3][7]
Boiling Point	810 °C (decomposes)[1][3]	1815 °C[3] or 1935 °C[2][5]
Density	2.290 g/cm ³ [1][6]	3.353 g/cm ³ at 25 °C[2][3][4]

Table 2: Solubility of Calcium Bromide (Anhydrous) in Water

Temperature (°C)	Solubility (g/100 mL)
0	125[2][3]
20	143[2][3]
100	312[2][3]

Table 3: Chemical Properties of Calcium Bromide

Property	Value/Description
Chemical Formula	CaBr ₂ ·2H ₂ O
CAS Number	22208-73-7 (dihydrate)[3], 7789-41-5 (anhydrous)[2][3][6]
pH of Aqueous Solution	6.0 - 8.0[2]
Crystal Structure (Anhydrous)	Orthorhombic, Pnnm space group[2][8]
Hygroscopicity	Highly hygroscopic[2][4]

Experimental Protocols

The following sections detail generalized experimental methodologies for determining key physical and chemical properties of $\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$.

Determination of Water of Hydration

Objective: To experimentally determine the number of water molecules per formula unit of calcium bromide hydrate.

Methodology:

- Crucible Preparation: A clean porcelain crucible and its lid are heated to a constant weight. This is achieved by heating them strongly for 10-15 minutes, allowing them to cool in a desiccator, and then weighing them. The process is repeated until two consecutive weighings are within a negligible difference.[9][10]
- Sample Preparation: A precisely weighed sample (approximately 1-2 grams) of $\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$ is placed in the pre-weighed crucible.
- Dehydration: The crucible containing the hydrate is gently heated over a Bunsen burner. The temperature should be carefully controlled to avoid spattering. The heating is continued until all the water of hydration has evaporated, which is often indicated by a change in the physical appearance of the sample (e.g., from a crystalline solid to a powder).[11]
- Cooling and Weighing: The crucible and its anhydrous contents are cooled in a desiccator to prevent re-absorption of moisture and then weighed.
- Constant Weight: The heating, cooling, and weighing process is repeated until a constant weight of the anhydrous CaBr_2 is achieved.
- Calculation: The mass of water lost is determined by subtracting the final mass of the anhydrous salt from the initial mass of the hydrate. From the masses of water and anhydrous CaBr_2 , the moles of each can be calculated. The ratio of moles of water to moles of anhydrous CaBr_2 gives the value of 'x' in the formula $\text{CaBr}_2 \cdot x\text{H}_2\text{O}$.[9][12]

Determination of Melting Point

Objective: To determine the melting point of $\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$.

Methodology:

- **Sample Preparation:** A small amount of finely powdered $\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$ is packed into a capillary tube.
- **Apparatus:** A standard melting point apparatus is used. The capillary tube is placed in the apparatus.
- **Heating:** The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the solid begins to melt and the temperature at which it becomes completely liquid are recorded. For $\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$, it is important to note that it will dissolve in its own water of hydration.[\[1\]](#)

Determination of Solubility

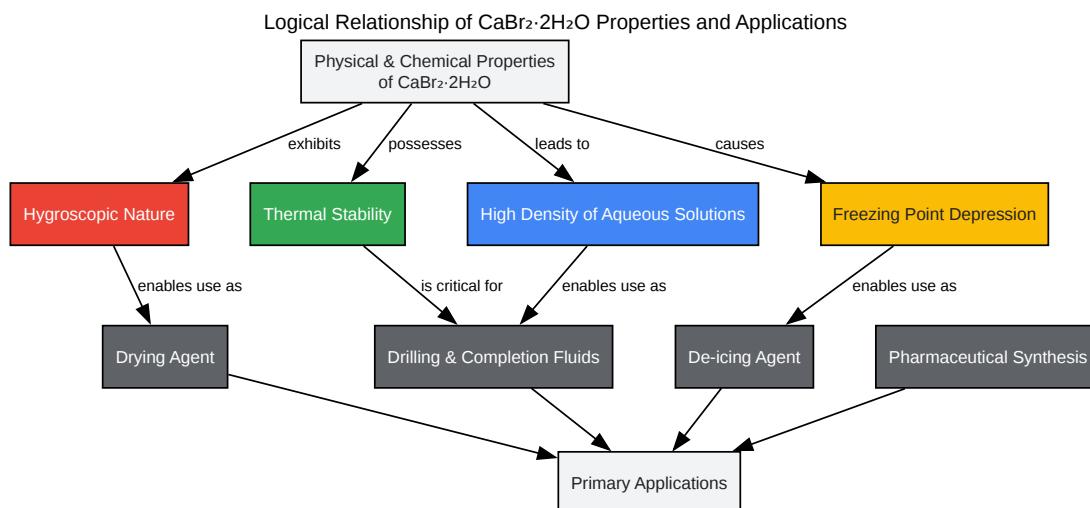
Objective: To determine the solubility of $\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$ in water at a specific temperature.

Methodology:

- **Saturated Solution Preparation:** A saturated solution of $\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$ is prepared by adding an excess amount of the salt to a known volume of distilled water in a beaker. The mixture is stirred continuously at a constant temperature for a sufficient period to ensure equilibrium is reached.
- **Sample Withdrawal:** A known volume of the clear, saturated supernatant is carefully withdrawn using a pipette.
- **Evaporation and Weighing:** The withdrawn sample is placed in a pre-weighed evaporating dish. The water is then evaporated by gentle heating.
- **Drying to Constant Weight:** The evaporating dish with the solid residue (anhydrous CaBr_2) is dried in an oven to a constant weight.
- **Calculation:** The mass of the dissolved anhydrous CaBr_2 is determined. The solubility is then expressed as grams of solute per 100 mL or 100 g of the solvent.

Logical Relationships and Applications

The physical and chemical properties of **Calcium Bromide Dihydrate** are interconnected and dictate its primary applications, particularly in the formulation of drilling and completion fluids in the oil and gas industry.[\[2\]](#)[\[13\]](#)



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